

Preparation of 1,4-diazepane-based peptidomimetics

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Compound of Interest

Compound Name: 1-(Pyridine-3-carbonyl)-1,4-diazepane

CAS No.: 926270-61-3

Cat. No.: B3168204

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Executive Summary

The 1,4-diazepane-2,5-dione scaffold (homodiketopiperazine) represents a privileged class of peptidomimetics capable of constraining peptide backbones into defined secondary structures, such as

-turns or

-helical mimetics. Unlike flexible linear peptides, these seven-membered heterocycles exhibit enhanced metabolic stability and bioavailability. This Application Note provides two validated protocols for their synthesis: a high-throughput Solid-Phase Synthesis (SPPS) strategy utilizing a cyclization-release mechanism, and a scalable Solution-Phase route via reductive amination.

Strategic Synthetic Planning

The synthesis of 1,4-diazepanes requires careful orchestration of regioselectivity and stereochemical integrity. The choice of method depends on the library size and scale required.

Feature	Protocol A: Solid-Phase (SPPS)	Protocol B: Solution-Phase
Primary Mechanism	Cyclization-Release from Resin	Reductive Amination & Lactamization
Throughput	High (Combinatorial Libraries)	Low to Medium (Gram-scale)
Key Challenge	On-resin cyclization efficiency	Purification of intermediates
Stereocontrol	High (Chiral pool starting materials)	High (Retention of configuration)
Diversity Point	, , , , Side chains positions	

Protocol A: Solid-Phase Synthesis (Cyclization-Release Strategy)

This protocol utilizes a "cyclization-release" strategy where the formation of the 7-membered ring simultaneously cleaves the compound from the solid support. This ensures that only the cyclized product is released, resulting in high crude purity.

Reagents & Materials:

- Resin: 2-Chlorotrityl chloride resin (Loading: 1.0–1.6 mmol/g).
- Amino Acids: Fmoc-
-amino acids, Fmoc-
-amino acids.

- Coupling Agents: HATU, DIPEA (Diisopropylethylamine).
- N-Alkylation: Alkyl halides, Lithium t-butoxide (LiOtBu).
- Solvents: DMF (anhydrous), DCM, THF.

Step-by-Step Workflow:

1. Resin Loading (Immobilization of

-Amino Acid):

- Swell 2-Chlorotriyl chloride resin (1.0 g) in dry DCM for 30 min.
- Dissolve Fmoc-
-amino acid (2.0 equiv) and DIPEA (4.0 equiv) in DCM. Add to resin.
- Agitate for 2 hours at RT.
- Capping: Add MeOH (1 mL/g resin) to quench unreacted chlorides (15 min).
- Wash: DCM (3x), DMF (3x), DCM (3x).

2. Fmoc Deprotection:

- Treat resin with 20% Piperidine in DMF (2 x 10 min).
- Wash thoroughly with DMF and DCM.
- QC Check: Positive Kaiser test (Blue beads) indicates free amine.

3. Peptide Coupling (Introduction of

-Amino Acid):

- Dissolve Fmoc-
-amino acid (3.0 equiv), HATU (2.9 equiv), and DIPEA (6.0 equiv) in DMF.

- Add to resin and shake for 2 hours.

- Wash: DMF (3x), DCM (3x).

- QC Check: Negative Kaiser test.

4. N-Alkylation (Optional - Diversity Point):

- Note: This step introduces a substituent at the amide nitrogen (N4 position).
- Perform Fmoc deprotection (Step 2).
- Protect the N-terminus with o-NBS (o-nitrobenzenesulfonyl chloride) if mono-alkylation is desired, or proceed via reductive alkylation on resin.
- Alternative: Use N-alkylated amino acids in Step 3.

5. Cyclization and Cleavage:

- Remove final Fmoc group.
- Activation: Treat resin with 5% AcOH in DMF to protonate the amine (optional, depending on sequence).
- Cyclization: Suspend resin in a solution of 20% Piperidine/DMF or DBU/DMF (catalytic) and heat to 60°C for 4–16 hours.
- Mechanism:^{[1][2]} The free amine attacks the C-terminal ester linkage (resin-bound), forming the ring and releasing the molecule.
- Filter the resin. The filtrate contains the product.

6. Isolation:

- Concentrate filtrate under reduced pressure.
- Purify via semi-preparative HPLC (C18 column, Water/Acetonitrile gradient).

Protocol B: Solution-Phase Synthesis (Reductive Amination)

This route is preferred for scaling up specific hits identified from SPPS screening. It relies on the reductive alkylation of an amino acid ester with an aldehyde derived from a protected amino acid.^[3]

Reagents:

- Component A: H-AA-OMe or H-AA-OtBu (Amino acid ester hydrochloride).
- Component B: Boc-Amino Aldehyde (e.g., Boc-Asp(H)-OtBu or derived from reduction of Weinreb amide).
- Reductant: Sodium triacetoxyborohydride (NaBH(OAc)₃).
- Cyclization: HATU/DIPEA or EDCI/HOAt.

Step-by-Step Workflow:

1. Reductive Amination (Formation of Linear Precursor):

- Dissolve Amino Acid Ester (1.0 equiv) and Boc-Amino Aldehyde (1.0 equiv) in 1,2-Dichloroethane (DCE).
- Add NaBH(OAc)₃ (1.5 equiv) in portions.
- Stir at RT for 12–16 hours under N₂.
- Quench: Sat. NaHCO₃.
- Extract with DCM.

- Purify: Flash chromatography (Hexane/EtOAc). Result: Secondary amine intermediate.

2. Deprotection:

- N-Terminus: Remove Boc group (TFA/DCM 1:1, 1 h).
- C-Terminus: If using methyl ester, hydrolyze with LiOH (THF/H₂O). If using t-butyl ester with Boc, global deprotection occurs in TFA.
- Critical: For 1,4-diazepane-2,5-diones, we need a free amine at one end and an ester/acid at the other.
 - Route Variation: If the precursor is H-AA-NH-CH₂-CH(R)-COOMe, base-catalyzed cyclization is possible.

3. Cyclization (Lactamization):

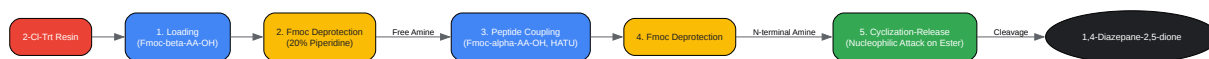
- Dissolve the deprotected linear amino-acid/ester in dry DMF (High Dilution: 0.01 M) to favor intramolecular cyclization over oligomerization.
- Add HATU (1.2 equiv) and DIPEA (3.0 equiv).
- Stir at RT for 24 hours.

4. Workup:

- Evaporate DMF. Dissolve residue in EtOAc.
- Wash with 1N HCl, Sat. NaHCO₃, Brine.
- Dry over Na₂SO₄ and concentrate.

Visualization of Workflows

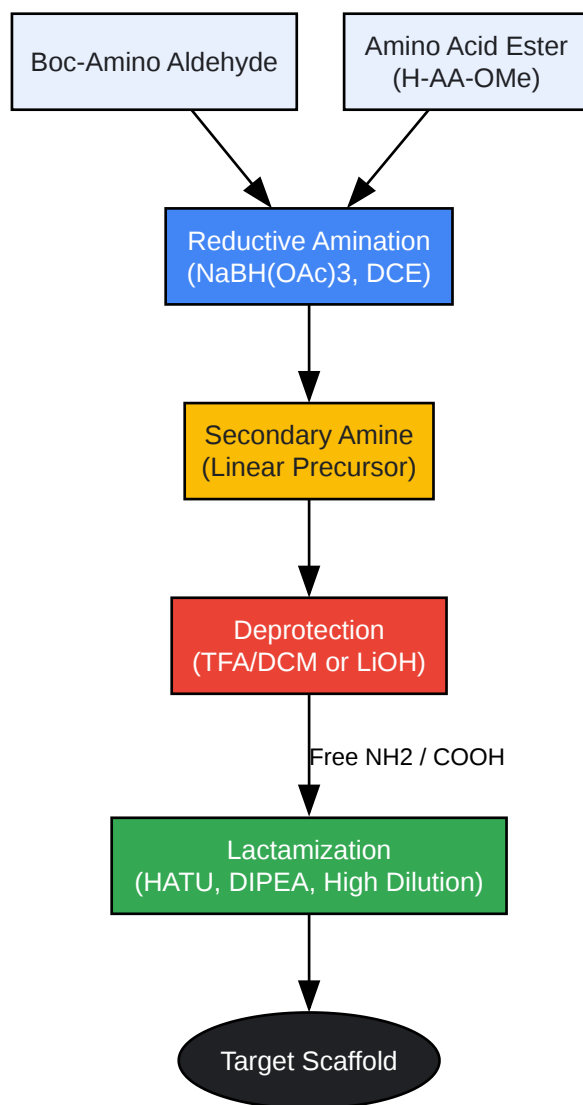
Figure 1: Solid-Phase Cyclization-Release Strategy



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Caption: Workflow for the solid-phase synthesis of 1,4-diazepane-2,5-diones via cyclization-release.

Figure 2: Solution-Phase Reductive Amination Route



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Caption: Convergent solution-phase synthesis utilizing reductive amination for scaffold construction.

Characterization & Validation Data

Successful synthesis is validated by the disappearance of linear precursors and the appearance of characteristic NMR signals for the 7-membered ring.

Table 1: Key Spectral Indicators

Signal Type	Chemical Shift (ppm)	Multiplicity	Interpretation
Amide NH	7.5 – 8.5	Doublet/Broad	Confirming cyclization (loss of free amine).
Bridgehead CH	4.0 – 5.2	Multiplet	-proton adjacent to N1/N4.
Ring CH	3.0 – 3.8	Multiplet	Diastereotopic protons of the diazepane ring.
C Carbonyls	168 – 175	Singlet	Two distinct amide carbonyls (C2, C5).

Troubleshooting Guide:

- Issue: Oligomerization.
 - Cause: Concentration too high during cyclization.
 - Solution: Maintain concentration M or use pseudo-high dilution (slow addition of reagent).
- Issue: Epimerization.
 - Cause: Over-activation or excessive base.
 - Solution: Use HATU/HOAt which suppresses racemization; limit base to 2.0–3.0 equivalents.

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